

# In-depth Technical Guide: 3-Fluoro-2-methoxyaniline

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## Compound of Interest

Compound Name: 3-Fluoro-2-methoxyaniline

Cat. No.: B156832

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Fluoro-2-methoxyaniline**, a key building block in the synthesis of various pharmaceutical compounds.

## Appearance and Odor

**3-Fluoro-2-methoxyaniline** is a liquid at standard temperature and pressure.<sup>[1][2]</sup> While a definitive color description is not consistently available across suppliers, related fluoro- and methoxy-substituted anilines range from colorless to brown liquids. For instance, 4-Fluoro-2-methoxyaniline is described as a colorless to brown clear liquid. The odor of aniline compounds is often characterized as fishy or ammonia-like.<sup>[3]</sup>

## Physical and Chemical Properties

A summary of the key quantitative data for **3-Fluoro-2-methoxyaniline** is presented in the table below.

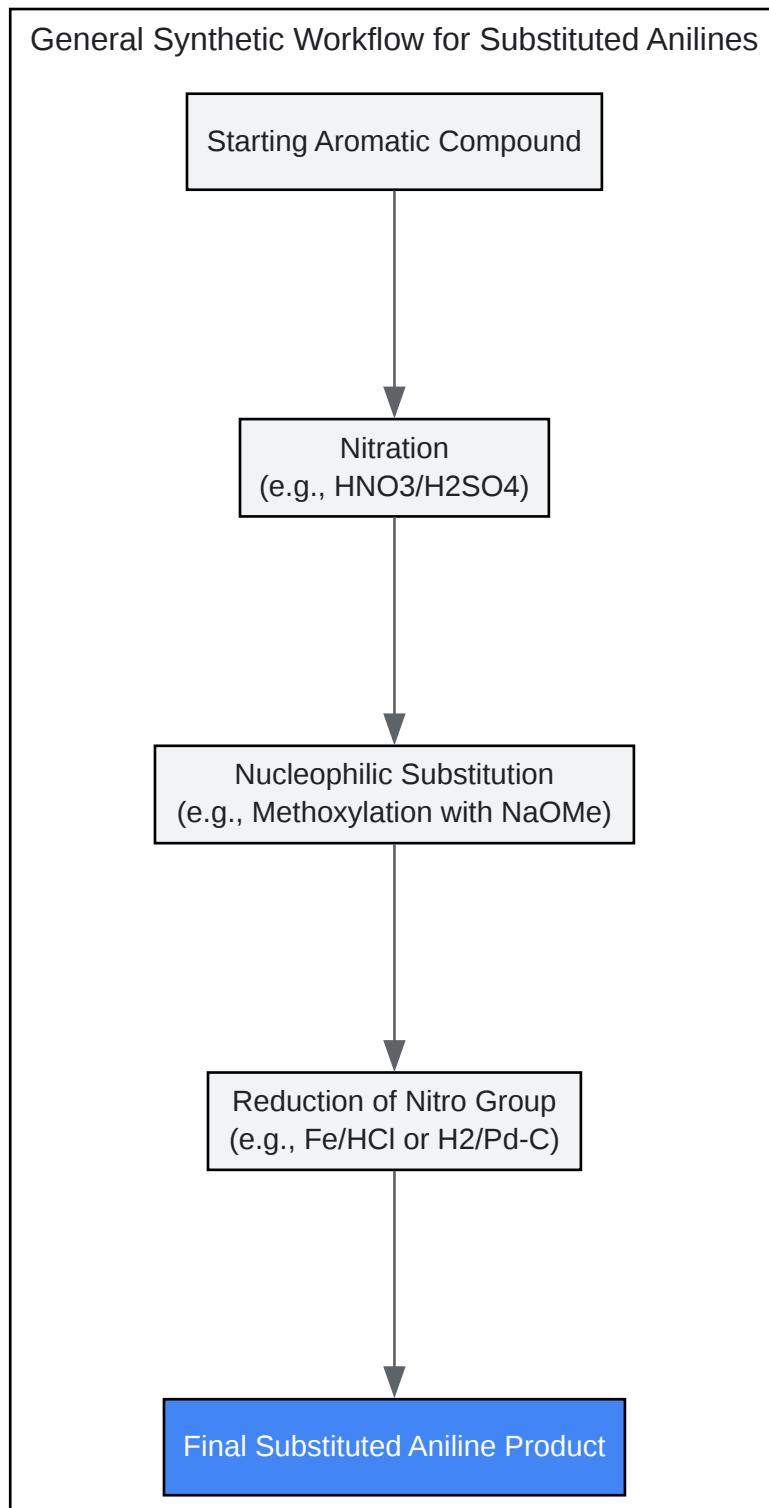
Property	Value	Reference
Molecular Formula	C <sub>7</sub> H <sub>8</sub> FNO	<a href="#">[4]</a>
Molecular Weight	141.14 g/mol	<a href="#">[4]</a>
Density	1.172 g/mL at 25 °C	<a href="#">[4]</a>
Refractive Index	n <sub>20/D</sub> 1.531	<a href="#">[4]</a>
Flash Point	100 °C (212 °F)	<a href="#">[4]</a>
Form	Liquid	<a href="#">[1]</a> <a href="#">[2]</a>

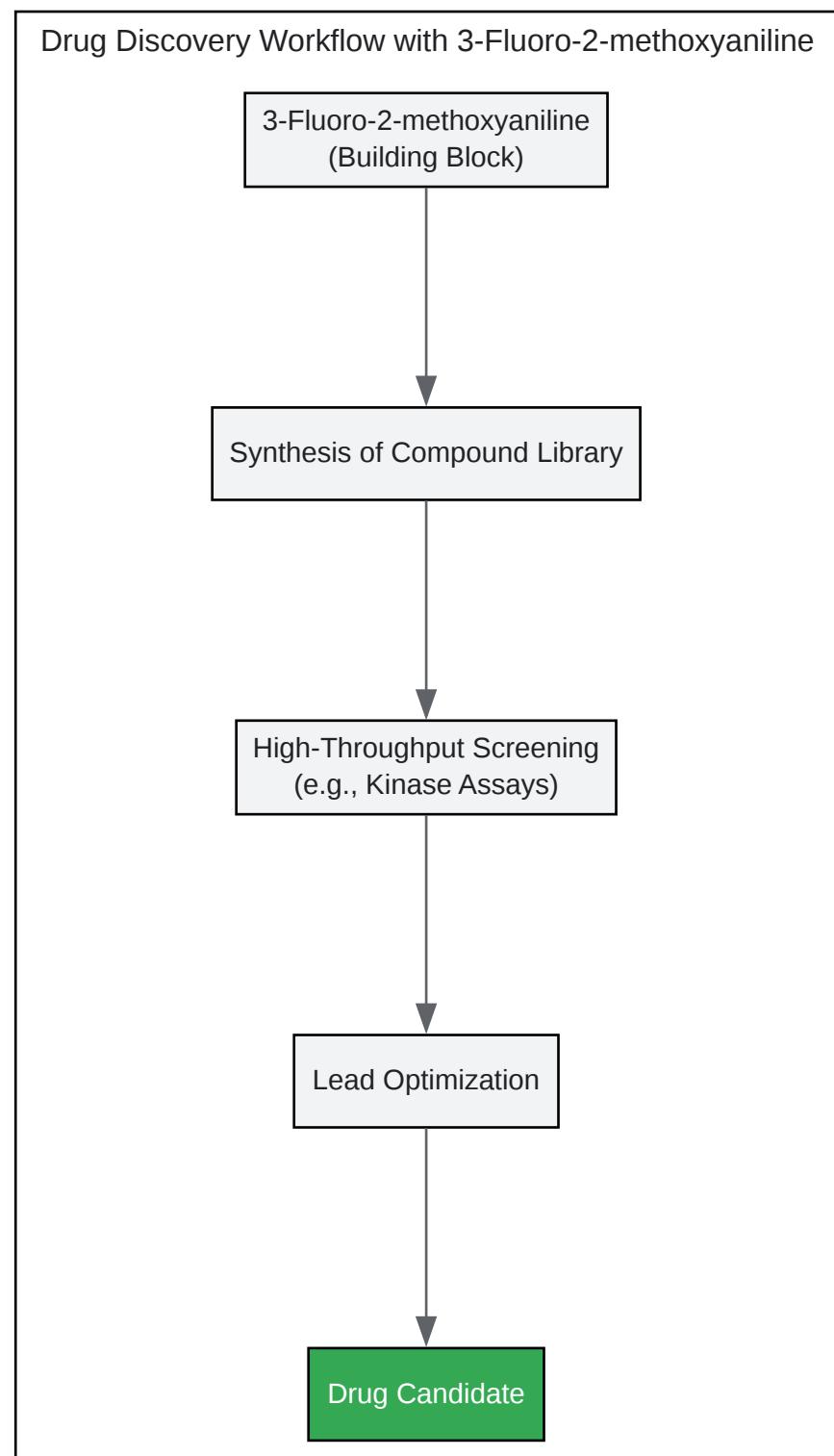
## Synthesis and Applications

**3-Fluoro-2-methoxyaniline** serves as a crucial intermediate in the synthesis of more complex molecules, particularly in the development of kinase inhibitors for targeted cancer therapy. The unique combination of fluoro and methoxy functional groups can influence the pharmacokinetic properties of the final drug product.

While a specific, detailed experimental protocol for the synthesis of **3-Fluoro-2-methoxyaniline** is not readily available in the public domain, the general synthetic routes for related fluorinated methoxyanilines often involve a multi-step process. This typically includes the nitration of a fluorinated aromatic precursor, followed by methoxylation and subsequent reduction of the nitro group to form the aniline. The synthesis of related compounds like 4-fluoro-2-methoxy-5-nitroaniline has been well-documented and can provide insights into potential synthetic strategies.[\[5\]](#)

The logical workflow for the synthesis of a substituted aniline, such as a fluorinated methoxyaniline, can be generalized as follows:





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## References

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